

Application Note: Regioselective Synthesis of 8-Bromo-3-nitro-2(1H)-quinolinone

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Compound of Interest

Compound Name: 8-Bromo-3-nitro-2(1H)-quinolinone

Cat. No.: B14077605

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Compound: **8-Bromo-3-nitro-2(1H)-quinolinone** (CAS: 2088713-92-0) Primary Application: Building block for NMDA receptor antagonists, targeted antibacterial agents, and complex aza-heterocycles.

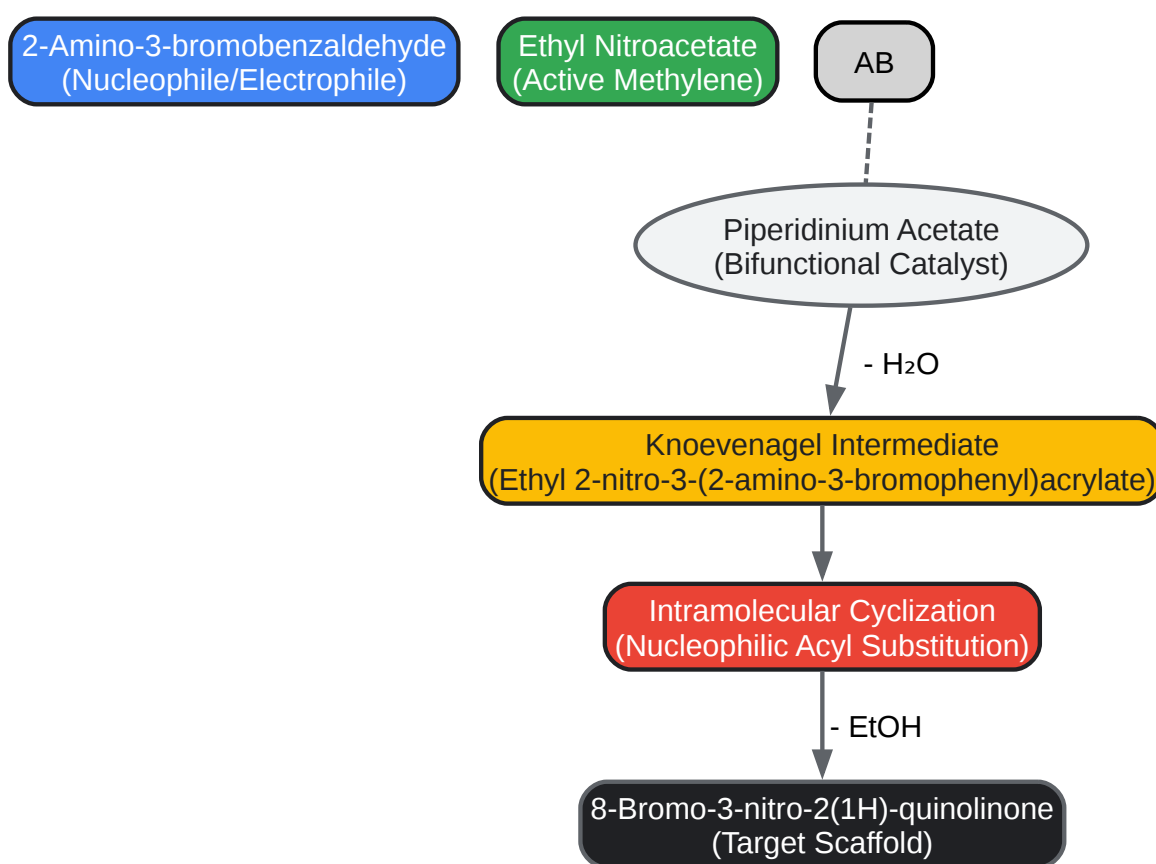
Introduction & Mechanistic Causality

The synthesis of highly functionalized quinolinones requires strict regiocontrol. While direct nitration of the quinolinone core is a common strategy, applying it to 8-bromoquinolin-2(1H)-one is practically flawed. The bromine atom at the 8-position and the lactam nitrogen exert competing electronic directing effects, frequently resulting in an inseparable mixture of 3-nitro, 5-nitro, and 6-nitro isomers[1][2].

To establish a self-validating and regiochemically absolute protocol, this guide details a de novo ring construction. By utilizing the Knoevenagel condensation of 2-amino-3-bromobenzaldehyde[3] with ethyl nitroacetate[4], we bypass electrophilic aromatic substitution entirely[5].

The Causality of the Reaction Design:

- **Bifunctional Catalysis:** A piperidinium acetate buffer is used to simultaneously facilitate the deprotonation of the active methylene in ethyl nitroacetate (base catalysis) and activate the aldehyde carbonyl (acid catalysis).
- **Thermodynamic Driving Force:** The intermediate aldol adduct rapidly dehydrates. The subsequent intramolecular amidation is driven forward by the elimination of ethanol and the formation of a highly stable, fully aromatized bicyclic system.



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Fig 1: Knoevenagel condensation and cyclization mechanism for 3-nitro-2-quinolone synthesis.

Materials and Quantitative Data

The following table summarizes the stoichiometric requirements for a standard 10 mmol scale synthesis.

Reagent	CAS Number	MW (g/mol)	Equivalents	Amount	Role
2-Amino-3-bromobenzaldehyde	145123-24-6	200.03	1.0	2.00 g	Primary Substrate
Ethyl nitroacetate	626-35-7	133.10	1.2	1.60 g (1.33 mL)	Active Methylene
Piperidine	110-89-4	85.15	0.1	85 mg (0.10 mL)	Base Catalyst
Acetic Acid (Glacial)	64-19-7	60.05	0.1	60 mg (0.06 mL)	Acid Catalyst
Ethanol (Absolute)	64-17-5	46.07	Solvent	30.0 mL	Reaction Medium

Step-by-Step Experimental Protocol

This protocol is designed to be a self-validating system; the visual cues (color changes and precipitation) serve as built-in quality control checkpoints for the synthetic chemist.

Phase 1: Reaction Assembly

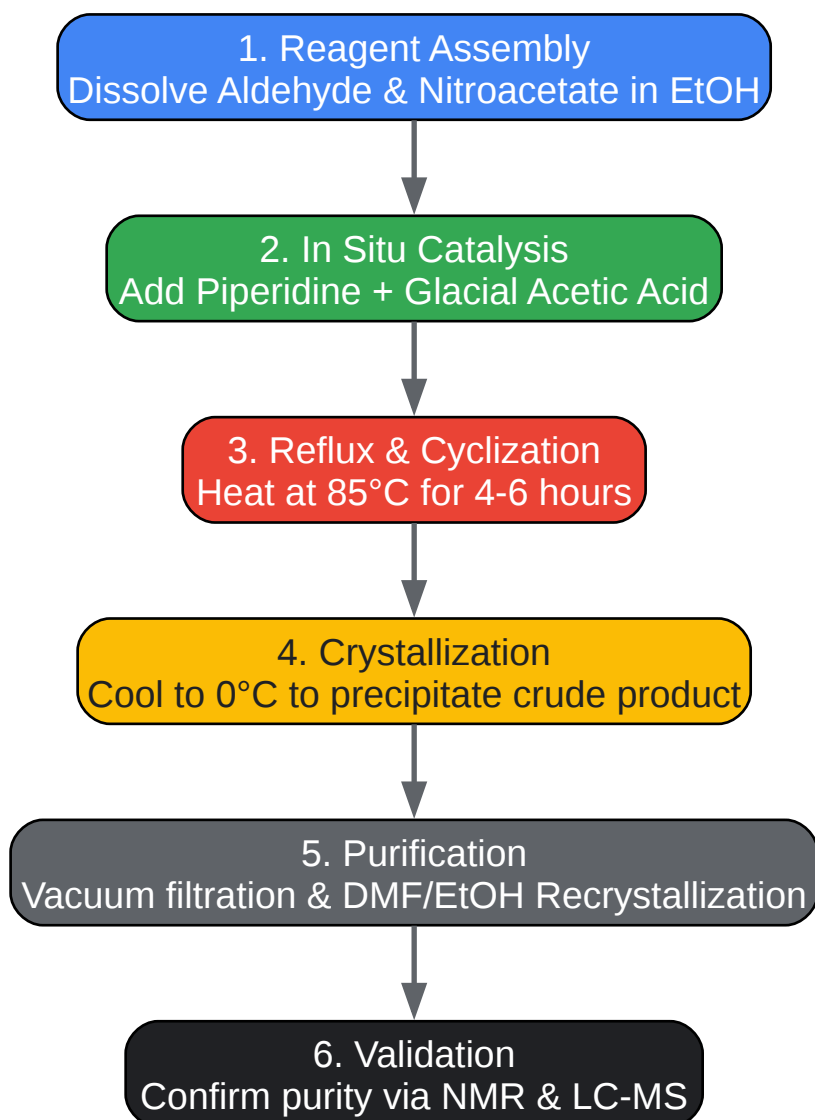
- Substrate Dissolution:** In an oven-dried 100 mL round-bottom flask equipped with a Teflon-coated magnetic stir bar, suspend 2.00 g (10 mmol) of 2-amino-3-bromobenzaldehyde in 30 mL of absolute ethanol. Stir at 400 rpm until a uniform suspension is achieved.
- Reactant Addition:** Using a glass syringe, add 1.33 mL (12 mmol) of ethyl nitroacetate dropwise over 2 minutes.
- Catalyst Initiation:** Add 0.10 mL of piperidine followed immediately by 0.06 mL of glacial acetic acid. Note: The sequential addition forms the piperidinium acetate buffer in situ, preventing unwanted side reactions that occur in highly basic environments.

Phase 2: Reflux and Cyclization

- **Heating:** Attach a water-cooled reflux condenser to the flask. Heat the reaction mixture in an oil bath set to 85 °C (internal temperature ~78 °C) for 4 to 6 hours.
- **In-Process Control (IPC):** Monitor the reaction progression via Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (7:3 v/v) solvent system. The consumption of the starting aldehyde (UV active, blue fluorescence under 254 nm) and the formation of a bright yellow/orange precipitate in the flask indicates successful cyclization[5].

Phase 3: Isolation and Purification

- **Precipitation:** Once TLC confirms the consumption of the starting material, remove the flask from the oil bath and allow it to cool to room temperature. Transfer the flask to an ice-water bath (0 °C) and stir for an additional 1 hour to maximize the precipitation of the product.
- **Filtration:** Filter the crude yellow solid under vacuum using a Büchner funnel.
- **Washing:** Wash the filter cake with ice-cold ethanol (2 × 10 mL) to remove unreacted ethyl nitroacetate and catalyst residues, followed by a final wash with diethyl ether (10 mL) to facilitate rapid drying.
- **Recrystallization:** To achieve >98% purity, recrystallize the crude solid from a minimal amount of boiling N,N-Dimethylformamide (DMF), adding absolute ethanol dropwise until turbidity appears. Allow to crystallize slowly at room temperature.
- **Drying:** Dry the purified crystals in a vacuum oven at 50 °C for 12 hours.



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Fig 2: Step-by-step experimental workflow for the synthesis and isolation of the target compound.

Analytical Characterization (Expected Data)

To ensure scientific integrity, verify the synthesized **8-Bromo-3-nitro-2(1H)-quinolinone** against the following expected spectral parameters:

- Appearance: Pale yellow to orange crystalline solid.

- LC-MS (ESI-):m/z calculated for C₉H₄BrN₂O₃ [M-H]⁻: 266.94; Found: ~267.0.
- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 12.50 (br s, 1H, NH - lactam proton, highly deshielded)
 - δ 8.95 (s, 1H, H-4 - characteristic vinylic proton adjacent to the nitro group)
 - δ 8.10 (dd, 1H, H-7 - aromatic)
 - δ 7.95 (dd, 1H, H-5 - aromatic)
 - δ 7.30 (t, 1H, H-6 - aromatic)

References

- Structure–Activity Relationships of 4-Hydroxy-3-nitroquinolin-2(1H)-ones as Novel Antagonists at the Glycine Site of N-Methyl-d-aspartate Receptors Journal of Medicinal Chemistry (ACS Publications) URL:[[Link](#)]
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